

miltefosine teratogenicity contraception requirements

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Miltefosine

CAS No.: 58066-85-6

Cat. No.: S548400

[Get Quote](#)

Teratogenicity Risk and Contraception Requirements

Miltefosine poses a significant risk of fetal harm. The requirement for contraception is based on the drug's long terminal half-life of approximately 30 days [1].

Requirement	Specification
Pregnancy Test	A negative pregnancy test is required before initiating treatment [2] [3] [4].
Contraception Duration	During treatment and for at least 5 months after the last dose [5] [2] [3].
Contraception Method	Effective forms must be used. Note that vomiting/diarrhea can reduce the efficacy of oral contraceptives; a non-oral backup method is recommended [5] [2] [4].
Pregnancy Registry	Available for reporting outcomes if pregnancy occurs during treatment [3].

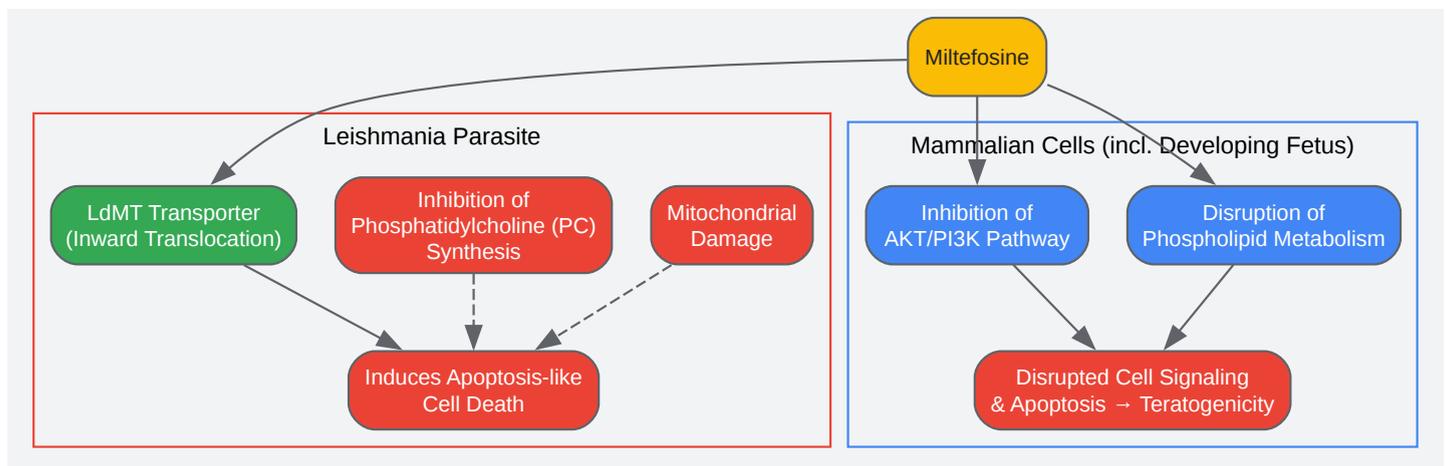
Non-Clinical Teratology Data

The following table summarizes key findings from animal studies that form the basis for the contraindication in pregnancy [3]:

Species	Dosage (mg/kg/day)	Equivalent to MRHD (BSA)	Observed Effects
Rat	≥ 1.2 mg/kg	0.06x	Embryo-fetal toxicity, death, fetal malformations (undeveloped cerebrum, cleft palate, generalized edema).
Rabbit	2.4 mg/kg	0.2x	Abortion and fetal resorption.
Rat & Rabbit	≥ 6 mg/kg	0.3-0.6x	No viable litters observed.
Female Rat	≥ 6.81 mg/kg	0.3x	Visceral and skeletal fetal malformations when administered before and during early pregnancy.

Mechanism of Action and Teratogenicity Link

The diagram below illustrates the hypothesized mechanism of action of **miltefosine**, which underlies its efficacy and potential teratogenicity.



Click to download full resolution via product page

The teratogenic effects are likely due to the same mechanisms that affect the parasite—disruption of essential phospholipid metabolism and induction of apoptosis in rapidly dividing cells, which is critical during embryonic development [1] [6].

Additional Reproductive & Safety Considerations

- **Male Reproductive Effects:** **Miltefosine** causes reversible reductions in sperm count, motility, and morphology in most patients, and can lead to decreased ejaculate volume. These effects typically recover within 3-6 months post-treatment [2] [3].
- **Female Fertility:** The drug may impair fertility and cause menstrual cycle irregularities [3].
- **Ocular Toxicity:** Although not common in all clinical studies, there is a potential risk for serious ocular disorders, including blindness. Patients should be monitored for vision changes [7].

Summary

Miltefosine is a critically important oral agent for leishmaniasis, but its use is constrained by significant teratogenic risk. Adherence to strict pregnancy prevention protocols for at least five months after treatment cessation is mandatory for patient safety and drug stewardship.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Miltefosine - an overview | ScienceDirect Topics [sciencedirect.com]
2. Miltefosine Side Effects: Common, Severe, Long Term [drugs.com]
3. Miltefosine (Impavido) Use During Pregnancy [drugs.com]
4. Miltefosine Uses, Side Effects & Warnings [drugs.com]

5. Miltefosine (oral route) - Side effects & dosage [mayoclinic.org]
6. Miltefosine in the treatment of leishmaniasis: Clinical ... [pmc.ncbi.nlm.nih.gov]
7. Tolerability and Safety of Miltefosine for the Treatment ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [miltefosine teratogenicity contraception requirements]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548400#miltefosine-teratogenicity-contraception-requirements>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com